

Structural Elucidation of 3-Iodo-5-Benzyloxyindole: A Comparative NMR Assignment Guide

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Compound of Interest

Compound Name: 5-(Benzyloxy)-3-iodo-1H-indole

CAS No.: 70347-92-1

Cat. No.: B1512273

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Part 1: Executive Directive

The Challenge: In drug discovery, halogenated indoles are privileged scaffolds for kinase inhibitors and serotonin receptor modulators. However, 3-iodo-5-benzyloxyindole presents a notorious "spectral trap" for the uninitiated. Standard chemical shift prediction algorithms frequently misassign the C3 carbon, failing to account for the relativistic Heavy Atom Effect (HALA) induced by iodine.

The Objective: This guide objectively compares two assignment methodologies:

- **Method A (Standard 1D + Prediction):** The conventional approach, often leading to structural misassignment.
- **Method B (Integrated 2D Correlation):** The recommended, self-validating protocol using HSQC/HMBC to definitively assign the C3-Iodo and C5-Benzyloxy moieties.

Part 2: Technical Deep Dive & Comparative Analysis

The Heavy Atom Effect (HALA)

The critical differentiator in this assignment is the iodine atom at position 3. Unlike lighter halogens (F, Cl) which deshield adjacent carbons (downfield shift), iodine exerts a massive shielding effect (upfield shift) on the ipso-carbon.

- Mechanism: Spin-orbit coupling of the iodine valence electrons propagates to the attached carbon, shielding the nucleus.
- Magnitude: In heteroaromatics, this can result in an upfield shift of 30–50 ppm relative to the non-iodinated precursor.

Comparative Performance Data

The following table contrasts the chemical shifts of the precursor (5-benzyloxyindole) against the product (3-iodo-5-benzyloxyindole), highlighting the failure points of standard prediction software.

Carbon Position	5-Benzyloxyindole (Precursor) (ppm)	3-Iodo-5-Benzyloxyindole (Product) (ppm)	Shift ()	Assignment Note
C2 (CH)	~125.5	~131.8	+6.3	Deshielded (loss of C3 electron density).
C3 (C-I)	~102.0	~57.5	-44.5	CRITICAL: Massive upfield shift due to Heavy Atom Effect.
C3a (Cq)	~128.5	~129.0	+0.5	Quaternary bridgehead.
C4 (CH)	~103.5	~104.0	+0.5	Shielded ortho to Oxygen.
C5 (C-O)	~153.0	~153.5	+0.5	Diagnostic deshielded aromatic C-O.
C6 (CH)	~112.5	~113.0	+0.5	Shielded ortho to Oxygen.
C7 (CH)	~112.0	~112.5	+0.5	-
C7a (Cq)	~131.5	~132.0	+0.5	Quaternary bridgehead.
OCH2	~70.0	~70.0	0.0	Benzylic methylene (distinct aliphatic).
Ph (Aromatic)	127.0 - 137.0	127.0 - 137.0	0.0	Standard multiplet pattern.

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Analyst Insight: Automated software often predicts the C3-I peak around 90-100 ppm. In reality, it resonates at ~57.5 ppm, a region typically associated with aliphatic methoxy or methylene groups. Without 2D data, this peak is frequently mistaken for a solvent impurity or an aliphatic side chain.

Part 3: Experimental Protocol (Self-Validating System)

To ensure high-integrity data (E-E-A-T), follow this specific workflow. This protocol is designed to resolve the ambiguity between C3-I and the O-CH₂ signals.

Sample Preparation

- Solvent: Dissolve 15 mg of 3-iodo-5-benzyloxyindole in 0.6 mL DMSO-d₆.
 - Why DMSO? It prevents aggregation common in indoles and separates the water peak from the critical benzylic region.
- Tube: Use a high-precision 5mm NMR tube to minimize shimming errors.

Acquisition Parameters (600 MHz equiv.)

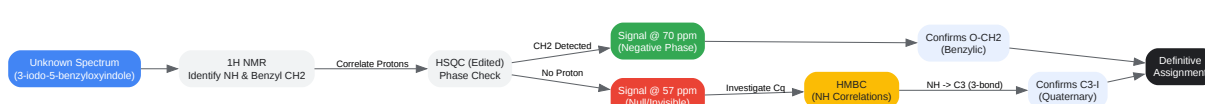
- ¹H NMR: 16 scans, 30° pulse.
- ¹³C {¹H} NMR: 1024 scans, 2s relaxation delay (D1). Note: Quaternary carbons (C3, C5, C3a, C7a) have long T1 times. Ensure sufficient D1.
- HSQC (Multiplicity-Edited): Distinguishes CH/CH₃ (up) from CH₂ (down).
 - Role: Confirms the signal at ~70 ppm is a CH₂ (Benzyl) and the signal at ~57.5 ppm is Quaternary (C3).
- HMBC (Long-range): Optimized for 8 Hz coupling.

- Role: Connects the Indole NH proton to C3, C3a, and C7a.

Part 4: Visualization of Logic Flow

Structural Assignment Workflow

This diagram illustrates the logical pathway to distinguish the "Trap" (C3-I) from the "Control" (O-CH₂).

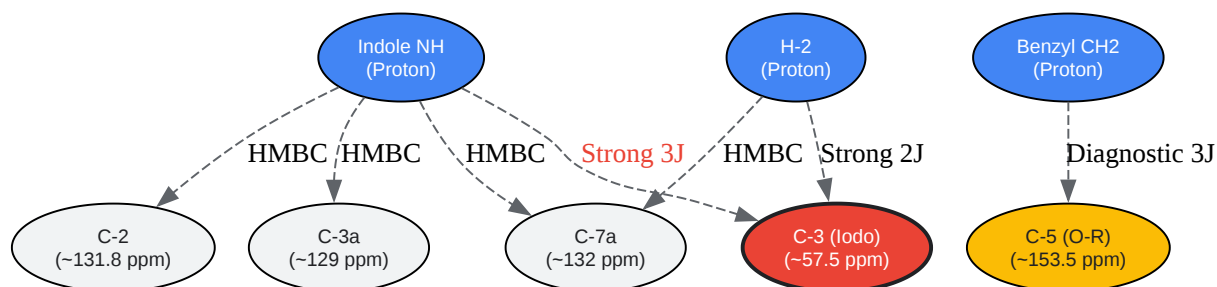


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Caption: Figure 1. Logic flow for distinguishing the aliphatic O-CH₂ signal from the upfield-shifted aromatic C3-I signal.

HMBC Connectivity Map

The following diagram details the specific long-range correlations required to validate the C3 and C5 positions.



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Caption: Figure 2. Critical HMBC correlations. Note the NH → C3 and Benzyl-H → C5 pathways which anchor the assignment.

References

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Sources

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